

PARP1-IN-22 (CAS 3033649-17-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: PARP1-IN-22

Cat. No.: B15135023

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **PARP1-IN-22**, a potent inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1). This guide collates available physicochemical and biological data, details relevant experimental protocols, and illustrates key signaling pathways and experimental workflows to support researchers in oncology and drug discovery.

Core Properties of PARP1-IN-22

PARP1-IN-22 is a small molecule inhibitor targeting PARP1, an enzyme crucial for DNA single-strand break repair. Its inhibition in cancers with homologous recombination deficiencies, such as those with BRCA1/2 mutations, can lead to synthetic lethality and targeted tumor cell death.

Physicochemical Properties

Limited experimental data is available for the physicochemical properties of **PARP1-IN-22**. The following table summarizes known and predicted values. The compound is reportedly a solid at room temperature and soluble in dimethyl sulfoxide (DMSO) for in vitro assays.^[1]

Property	Value	Source
CAS Number	3033649-17-8	[2]
Molecular Formula	C ₂₃ H ₂₆ N ₆ O	[2]
Molecular Weight	402.49 g/mol	[2]
Appearance	Solid	[1]
Boiling Point (predicted)	646.4 ± 55.0 °C	[3]
Density (predicted)	1.33 ± 0.1 g/cm ³	[3]
pKa (predicted)	11.26 ± 0.40	[3]
Solubility	Soluble in DMSO	[1]

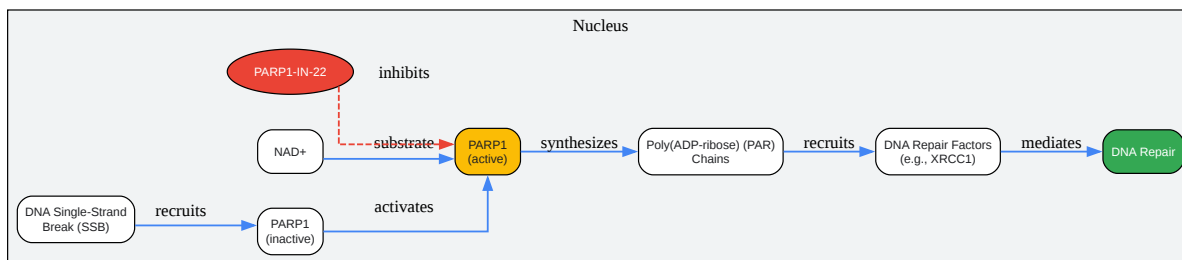
Biological Activity

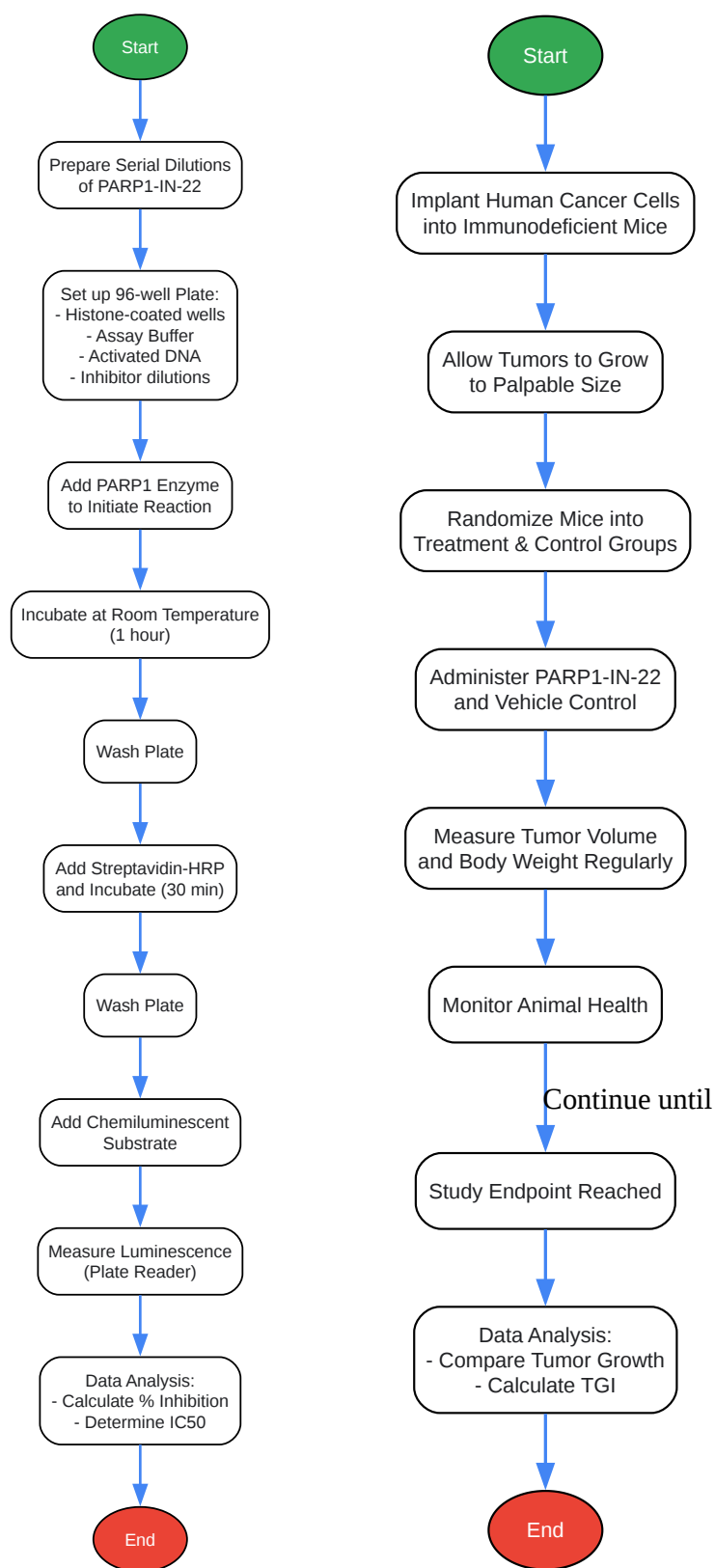
PARP1-IN-22 is characterized as a potent inhibitor of PARP1.[\[2\]](#) However, a comprehensive public profile of its selectivity against other PARP family members (e.g., PARP2, Tankyrase-1, Tankyrase-2) and in vivo efficacy data are not readily available at this time. The primary reported activity is its high potency against PARP1.

Target	IC ₅₀	Source
PARP1	< 10 nM	[2]

PARP1 Signaling in DNA Damage Response

PARP1 plays a central role in the base excision repair (BER) pathway, a critical process for repairing DNA single-strand breaks (SSBs). Upon detection of a SSB, PARP1 binds to the damaged DNA, leading to its activation. The activated PARP1 utilizes NAD⁺ as a substrate to synthesize poly(ADP-ribose) (PAR) chains on itself and other acceptor proteins, including histones. This process, known as PARylation, creates a scaffold that recruits other DNA repair proteins, such as XRCC1, to the site of damage, facilitating the repair process.[\[4\]](#)[\[5\]](#)





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